

Application Notes and Protocols for 1-Chloro-2-(trifluoromethoxy)ethane

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Compound of Interest

Compound Name: 1-Chloro-2-(trifluoromethoxy)ethane

Cat. No.: B3034379

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the use of **1-Chloro-2-(trifluoromethoxy)ethane**. The information is intended to guide researchers on its potential applications in drug discovery and to ensure its safe handling and use in a laboratory setting.

Application Notes

1-Chloro-2-(trifluoromethoxy)ethane is a halogenated ether that possesses structural motifs of interest in medicinal chemistry. The presence of both a chloro group and a trifluoromethoxy group suggests its potential as a building block in the synthesis of novel therapeutic agents.

Potential Roles in Drug Discovery:

The trifluoromethoxy (-OCF₃) group is increasingly utilized in drug design to enhance the physicochemical and pharmacokinetic properties of lead compounds.^{[1][2]} Its high electronegativity and lipophilicity can significantly influence a molecule's metabolic stability, membrane permeability, and binding affinity to biological targets.^{[1][3]} The trifluoromethyl (-CF₃) and trifluoromethoxy (-OCF₃) groups are prevalent in many approved drugs and drug candidates.^{[1][4]}

The chloro (-Cl) substituent is a common bioisostere for a methyl group and can be used to modulate the electronic and steric properties of a molecule.^{[4][5]} Its introduction can alter metabolic pathways or enhance binding interactions with a target protein.^[5]

Given these characteristics, **1-Chloro-2-(trifluoromethoxy)ethane** could serve as a valuable reagent for introducing the trifluoromethoxyethyl group into molecules of interest. This modification could be explored to:

- **Improve Metabolic Stability:** The trifluoromethoxy group is known to be resistant to metabolic degradation, potentially increasing the half-life of a drug candidate.^[3]
- **Enhance Lipophilicity:** Increased lipophilicity can improve a compound's ability to cross cellular membranes and reach its target.^{[1][3]}
- **Modulate Binding Affinity:** The electronic properties of the trifluoromethoxy group can alter the way a molecule interacts with its protein target, potentially leading to increased potency.^[1]
- **Serve as a Bioisosteric Replacement:** The trifluoromethoxyethyl moiety could be used as a bioisostere for other chemical groups to optimize the pharmacokinetic profile of a lead compound.^{[4][6]}

Table 1: Physicochemical Properties of Functional Groups

Functional Group	Key Physicochemical Properties	Potential Impact in Drug Design
Trifluoromethoxy (-OCF ₃)	High electronegativity, Increased lipophilicity, Metabolic stability. ^{[1][3]}	Enhanced target binding, improved membrane permeability, increased drug half-life. ^{[1][3]}
Chloro (-Cl)	Electronegative, Steric bulk similar to a methyl group. ^[4]	Modulation of electronic properties, alteration of metabolic pathways, can serve as a bioisostere. ^{[4][5]}

Experimental Protocols

Due to the limited availability of specific biological experimental protocols for **1-Chloro-2-(trifluoromethoxy)ethane**, this section focuses on a detailed protocol for its safe handling, storage, and disposal, based on information from safety data sheets of structurally related compounds.

Protocol 1: Safe Handling and Use of 1-Chloro-2-(trifluoromethoxy)ethane

1. Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[\[7\]](#)
- Skin Protection: Wear chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.[\[8\]](#) For extensive handling, wear impervious clothing.[\[8\]](#)
- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood.[\[7\]](#)[\[8\]](#) If inhalation risk is high, use a full-face respirator with an appropriate cartridge.[\[8\]](#)

2. Handling Procedures:

- Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of vapors.[\[7\]](#)[\[8\]](#)
- Avoid contact with skin, eyes, and clothing.[\[8\]](#)[\[9\]](#)
- Use non-sparking tools and avoid sources of ignition.[\[8\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)

3. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[7\]](#)[\[8\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[9\]](#)
- Store in a locked cabinet or a secure area.

4. Spill and Leak Procedures:

- Small Spills: Absorb the spill with an inert absorbent material (e.g., vermiculite, sand, or earth). Place the contaminated material in a suitable, labeled container for disposal.[9]
- Large Spills: Evacuate the area. Prevent further leakage if it is safe to do so. Ventilate the area. Contain the spill and collect the material for disposal.[8]

5. First Aid Measures:

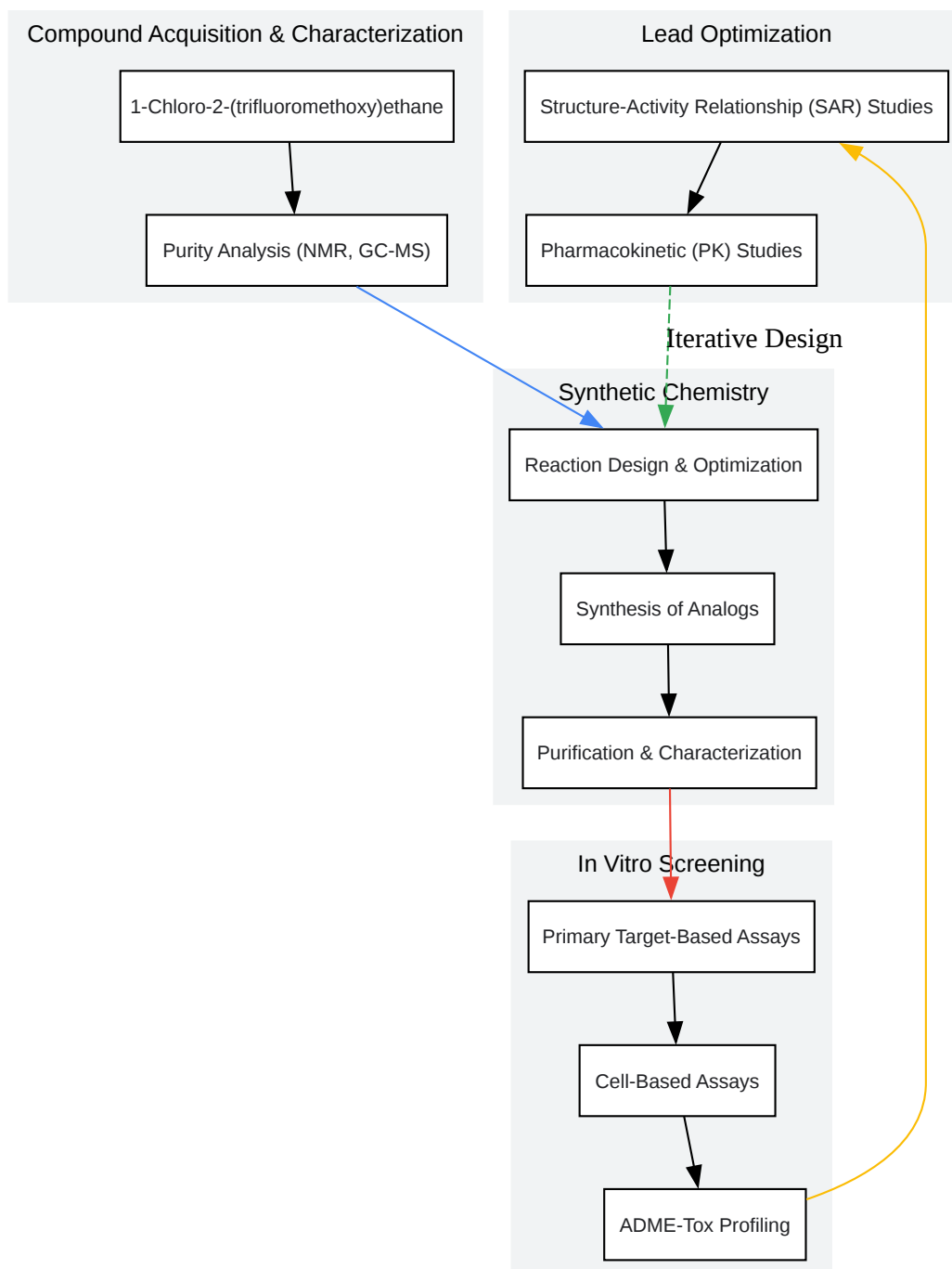
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[8]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. Seek medical attention.[8]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[9]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

6. Disposal:

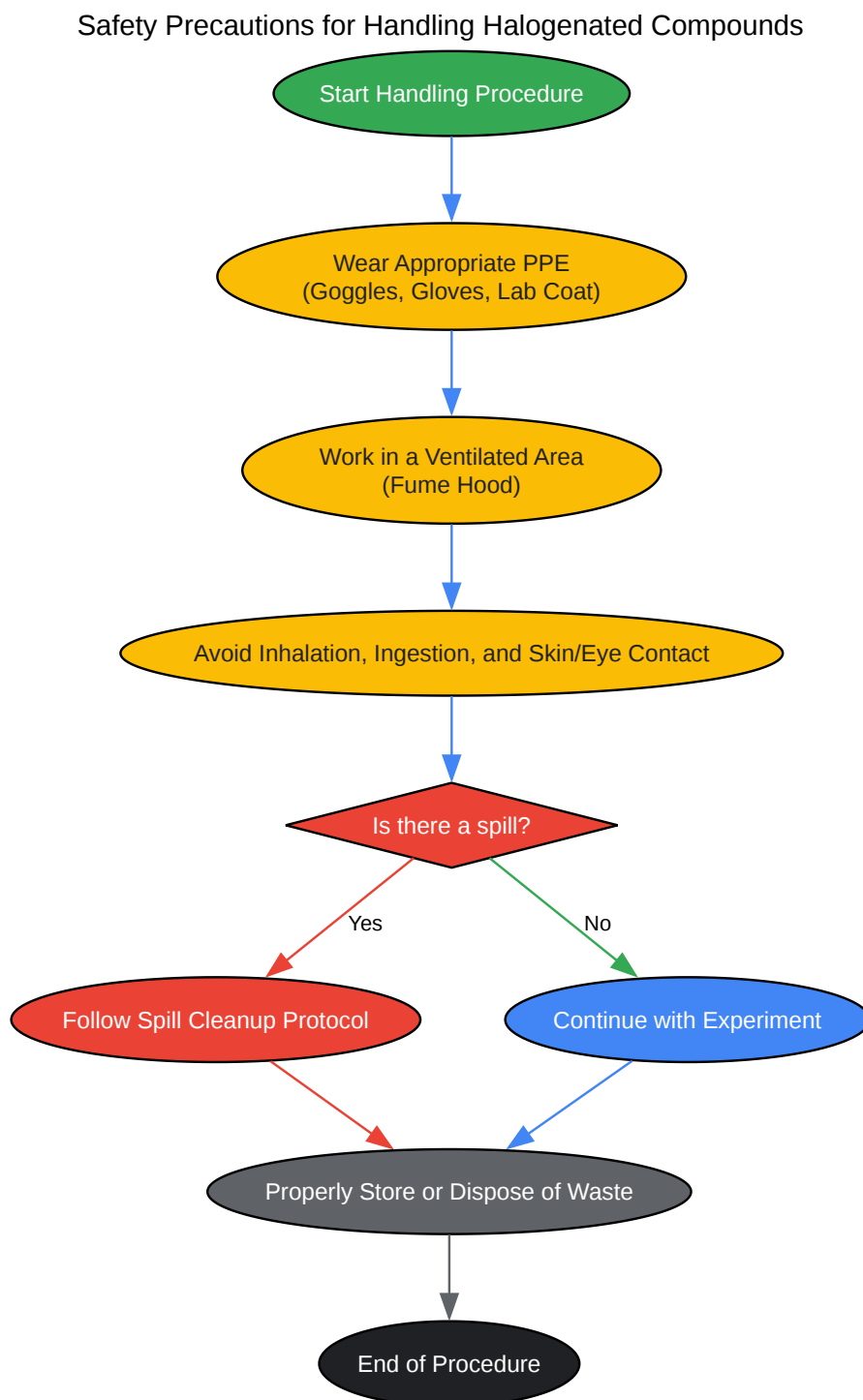
- Dispose of the chemical and its container in accordance with local, regional, and national regulations.[8][9]
- The material may be sent to a licensed chemical destruction plant.[8] Do not discharge into sewer systems.[8]

Visualizations

General Workflow for Incorporating a Novel Building Block in Drug Discovery

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Caption: A general workflow for utilizing a novel chemical building block in a drug discovery program.



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Caption: A logical flow diagram outlining the key safety considerations for handling halogenated compounds.

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